

Application Notes and Protocols for Preparing TRV120056 Stock Solutions

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Compound of Interest

Compound Name: TRV120056

Cat. No.: B10821163

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **TRV120056**, a peptide-based angiotensin II receptor modulator. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction

TRV120056 is a novel peptide agonist of the angiotensin II type 1 receptor (AT1R), playing a role in cardiovascular regulation. Proper preparation of stock solutions is the first critical step in any experiment. These protocols outline methods for dissolving and storing **TRV120056** to maintain its integrity. General guidelines for handling peptides should be followed to avoid degradation and contamination.^{[1][2][3]}

Chemical Properties and Storage

A summary of the key chemical properties of **TRV120056** and recommended storage conditions are provided in the table below. As a peptide, **TRV120056** is susceptible to degradation and requires specific storage conditions to ensure its long-term stability.^{[1][2][3]}

Property	Value
Molecular Formula	C ₅₂ H ₇₄ N ₁₄ O ₁₃
Molecular Weight	1103.23 g/mol
Physical Form	Lyophilized powder
Storage of Lyophilized Powder	Store at -20°C or -80°C, protected from light and moisture. [1] [2] [3]
Storage of Stock Solutions	Aliquot and store at -80°C for long-term storage. Avoid repeated freeze-thaw cycles. [1] [2] For short-term storage (up to one week), solutions can be kept at 4°C. [4]

Experimental Protocols

Materials and Equipment

- **TRV120056** lyophilized powder
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile phosphate-buffered saline (PBS), pH 7.4
- Sterile, low-protein binding microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of Aqueous Stock Solution

This is the recommended protocol for most cell-based assays where an aqueous buffer is preferred. Based on the properties of the related peptide, Angiotensin II, **TRV120056** is presumed to be soluble in water.^[5]

Step-by-Step Procedure:

- **Equilibrate:** Before opening, allow the vial of lyophilized **TRV120056** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.^{[1][6]}
- **Weighing:** Carefully weigh the desired amount of the lyophilized powder in a sterile microcentrifuge tube.
- **Reconstitution:** Add the calculated volume of sterile, high-purity water or PBS to the tube to achieve the desired stock concentration (e.g., 1 mM or 10 mM).
- **Dissolution:** Gently vortex the solution until the peptide is completely dissolved. If necessary, sonication can be used to aid dissolution.
- **Aliquoting:** Dispense the stock solution into single-use, sterile, low-protein binding microcentrifuge tubes. The volume of the aliquots should be appropriate for your planned experiments to avoid multiple freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of DMSO Stock Solution

This protocol is recommended when a higher concentration stock solution is required or if solubility in aqueous buffers is limited.

Step-by-Step Procedure:

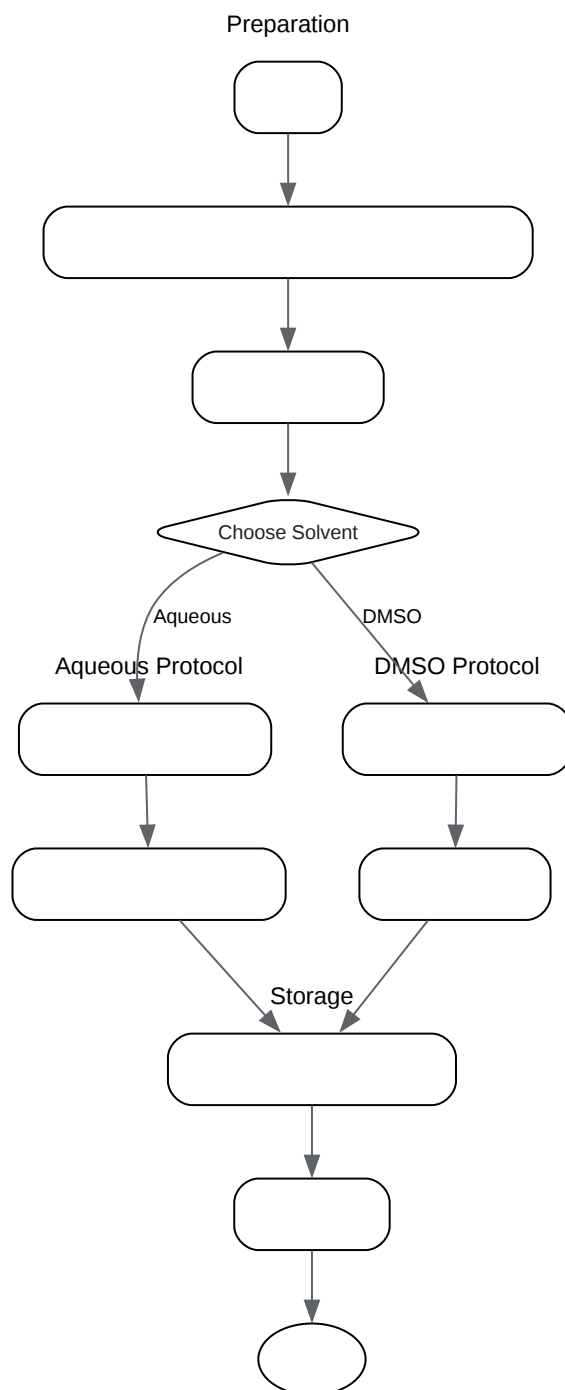
- **Equilibrate:** Allow the vial of lyophilized **TRV120056** to come to room temperature.^{[1][6]}
- **Weighing:** Weigh the desired amount of the lyophilized powder in a sterile microcentrifuge tube.
- **Reconstitution:** Add the calculated volume of sterile, anhydrous DMSO to achieve a high-concentration stock (e.g., 50 mM or 100 mM).

- **Dissolution:** Vortex the solution thoroughly until the peptide is completely dissolved.
- **Aliquoting:** Distribute the DMSO stock solution into single-use aliquots in sterile, low-protein binding tubes.
- **Storage:** Store the DMSO stock aliquots at -80°C.

Note on Dilution: When preparing working solutions from a DMSO stock, it is crucial to add the DMSO stock to the aqueous buffer dropwise while vortexing to prevent precipitation of the peptide. The final concentration of DMSO in the assay should be kept to a minimum (typically <0.1%) to avoid solvent-induced artifacts.

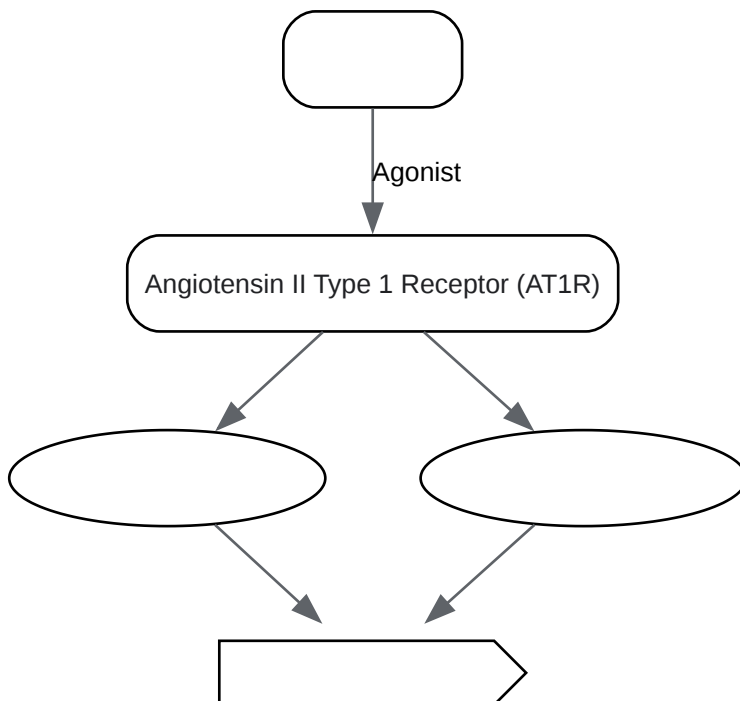
Visualizations

Workflow for TRV120056 Stock Solution Preparation

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Caption: Workflow for preparing **TRV120056** stock solutions.

TRV120056 Signaling Pathway Context



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